

# In-depth Technical Guide: The Chemical Identity of VL-0395

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## Compound of Interest

Compound Name: VL-0395  
Cat. No.: B15620106

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## Introduction

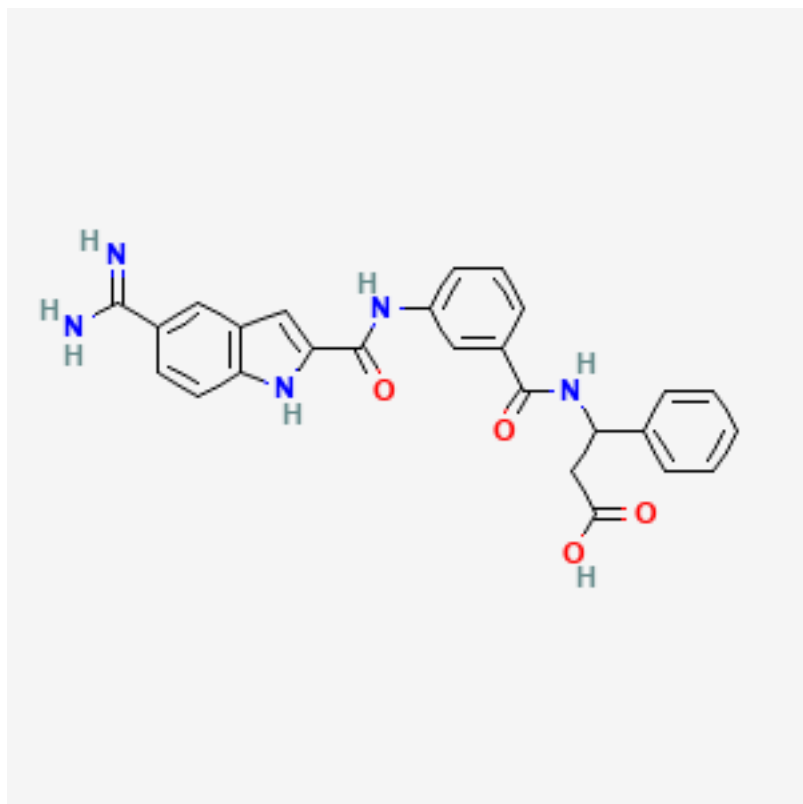
This document provides a concise summary of the available chemical information for the compound designated as **VL-0395**. Despite a comprehensive search of scientific literature and patent databases, no information regarding the biological activity, mechanism of action, or experimental protocols for **VL-0395** is publicly available at this time. This suggests that **VL-0395** may be a novel compound, a research chemical with limited disclosure, or an internal designation not yet described in published literature. The following sections detail the confirmed chemical structure and properties of this molecule.

## Chemical Structure and Properties

The definitive chemical identity of **VL-0395** has been established through publicly accessible chemical databases.

## Chemical Structure

The fundamental structure of **VL-0395** is presented below.



**Figure 1.** 2D Chemical Structure of **VL-0395**.

## Chemical Identifiers

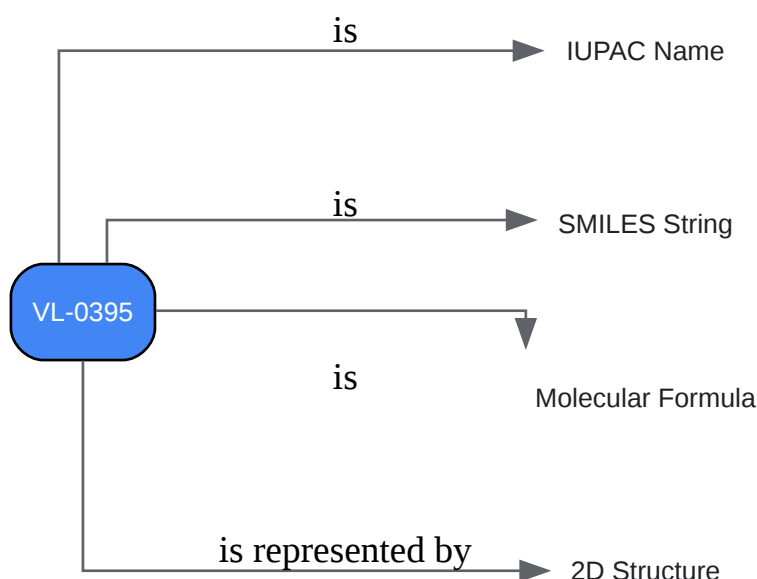
A summary of the key chemical identifiers and properties for **VL-0395** is provided in Table 1. This information is crucial for accurate identification and sourcing of the compound for research purposes.

Property	Value
IUPAC Name	3-[[3-[(5-carbamimidoyl-1H-indole-2-carbonyl)amino]benzoyl]amino]-3-phenylpropanoic acid
Molecular Formula	C <sub>26</sub> H <sub>23</sub> N <sub>5</sub> O <sub>4</sub>
SMILES	<chem>C1=CC=C(C=C1)C(CC(=O)O)NC(=O)C2=CC(=CC=C2)NC(=O)C3=CC4=C(N3)C=CC(=C4)C(=N)N</chem>
InChI	InChI=1S/C26H23N5O4/c27-24(28)16-9-10-20-18(11-16)13-22(30-20)26(35)29-19-8-4-7-17(12-19)25(34)31-21(14-23(32)33)15-5-2-1-3-6-15/h1-13,21,30H,14H2,(H3,27,28)(H,29,35)(H,31,34)(H,32,33)

Table 1. Chemical Identifiers for **VL-0395**.

## Logical Relationship of Chemical Identification

The process of defining the core chemical entity of **VL-0395** follows a straightforward logical workflow, starting from the compound name and branching into its various chemical representations.



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**Figure 2.** Relationship between the compound name and its chemical identifiers.

## Conclusion and Future Directions

While the chemical structure of **VL-0395** is well-defined, the absence of biological data in the public domain prevents the creation of a comprehensive technical guide as initially requested. For researchers, scientists, and drug development professionals interested in this molecule, the following steps are recommended:

- Literature Monitoring: Continuously monitor scientific databases and patent filings for the appearance of "**VL-0395**" or its chemical identifiers.
- Chemical Supplier Inquiry: Inquire with chemical suppliers who may have synthesized this compound for other research groups, as they may have non-proprietary information.
- De Novo Research: For those with the capabilities, initiating in vitro screening assays based on the chemical structure could be a viable path to uncovering its biological function.

This document will be updated as new information regarding **VL-0395** becomes publicly available.

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